

# methanesulfonyl azide safety data and hazards

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## Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

Cat. No.: S1503329

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## Chemical Properties and Primary Hazards

**Methanesulfonyl azide** (also known as Mesyl azide) is an organic azide used primarily as a reagent for producing diazo compounds [1]. Its fundamental properties and hazards are summarized below.

Property	Detail
Molecular Formula	CH <sub>3</sub> N <sub>3</sub> O <sub>2</sub> S [1]
Molar Mass	121.12 g·mol <sup>-1</sup> [1]
Melting Point	18 °C (64 °F) [1]
Decomposition	Begins at 120 °C (248 °F) [1]
Primary Hazard	Explosive [1]

## Safe Handling and Emergency Protocols

The explosive nature of **methanesulfonyl azide** dictates stringent handling procedures. General safety principles for azide compounds from a detailed organic synthesis procedure are highly applicable [2].

## Engineering Controls & Personal Protective Equipment (PPE)

- **Ventilation:** Always perform procedures in an **efficient fume hood** to prevent inhalation of toxic vapors and protect against explosive hazards [2].
- **PPE:** Use standard laboratory PPE, including safety glasses, gloves, and a lab coat. Due to the explosion risk, a face shield is recommended when handling larger quantities.

## Operational Practices

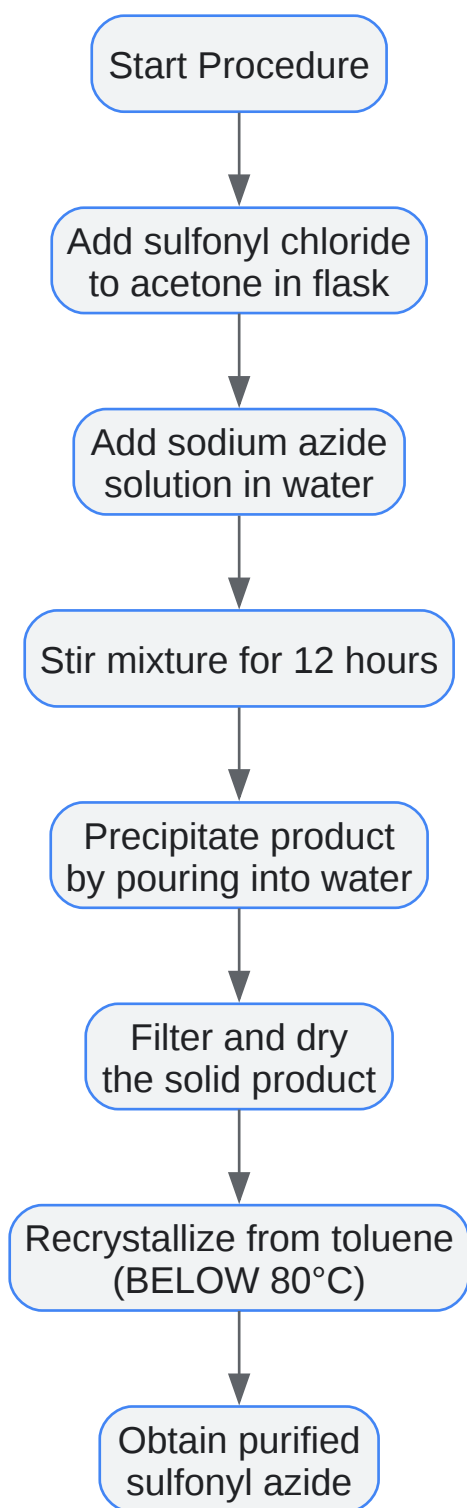
- **Impact Sensitivity:** While one sulfonyl azide (p-acetamidobenzenesulfonyl azide) was noted to have no impact sensitivity, **proper caution should be exercised with all azide compounds** [2].
- **Temperature Control:** Avoid heating above **80°C**, as decomposition can occur, leading to discoloration (browning) and increasing the risk of violent reaction [1] [2].
- **In Situ Preparation:** To mitigate the risks of storing and handling the isolated compound, consider preparing **methanesulfonyl azide in situ** (in the same reaction vessel). This method is recognized as advantageous for avoiding explosion hazards [1].

## Spill and Waste Management

- **Spill Procedure:** In case of a spill, evacuate the area immediately. Only trained personnel with appropriate protective equipment should handle cleanup. Contaminated materials should be disposed of as hazardous azide waste.
- **Waste Disposal:** **Filtrates containing excess sodium azide must be destroyed prior to disposal** [2]. Consult your institution's environmental health and safety department for specific protocols.

## Experimental Procedure for Preparation

The following methodology for preparing p-acetamidobenzenesulfonyl azide is analogous to the synthesis of **methanesulfonyl azide** and highlights key safety steps [2].



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*Synthesis workflow for sulfonyl azide, highlighting critical temperature control [2].*

**Key Steps and Safety Notes [2]:**

- **Reagents:** The reaction uses p-acetamidobenzenesulfonyl chloride and **sodium azide** in a mixture of acetone and water.
- **Temperature Control during Recrystallization:** The azide product must be recrystallized from toluene **while maintaining the temperature below 80°C** to prevent decomposition.
- **Scale:** The procedure can be successfully performed on a 0.50-mole scale.

## Regulatory Status

**Methanesulfonyl azide** is not specifically listed in the search results from the European Chemicals Agency (ECHA) restricted substances list or Candidate List of substances of very high concern (SVHC) [3] [4]. However, this does not preclude general legal obligations for safe handling under laws like the EU's REACH regulation.

## Key Recommendations for Researchers

- **Prioritize In Situ Preparation:** Given the explicit safety warning, using **methanesulfonyl azide** generated in situ is the **strongly recommended approach** to minimize the risk of explosion [1].
- **Assume Toxicity:** Handle with all precautions for highly toxic and volatile compounds, using rigorous skin, eye, and inhalation protection.
- **Consult Specific SDS:** For definitive first-aid measures, fire-fighting procedures, and exact personal protective equipment (PPE), you must obtain and consult a complete Safety Data Sheet from a commercial supplier.

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## References

1. Methanesulfonyl azide [en.wikipedia.org]
2. 3-Furancarboxylic acid, 2-methyl-5-phenyl-, ethyl ester [orgsyn.org]
3. Substances restricted under REACH - ECHA - European Union [echa.europa.eu]

4. Candidate List of substances of very high concern for ... - ECHA [echa.europa.eu]

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